

Application Notes and Protocols for Pasireotide L-aspartate Salt Powder

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Compound of Interest

Compound Name: *Pasireotide L-aspartate salt*

Cat. No.: *B10799945*

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Abstract

This document provides detailed application notes and protocols for the proper storage, handling, and use of **Pasireotide L-aspartate salt** powder in a research and development setting. Pasireotide is a stable, multi-receptor ligand somatostatin analogue with high binding affinity for somatostatin receptor subtypes 1, 2, 3, and 5.^{[1][2][3][4]} It is utilized in studies investigating hormone secretion, cell proliferation, and apoptosis, particularly in the context of neuroendocrine tumors, Cushing's disease, and acromaly.^{[3][5][6]} Adherence to these guidelines is critical to ensure the compound's stability, purity, and experimental reproducibility.

Material Information

- Chemical Name: **Pasireotide L-aspartate salt**
- Synonyms: SOM230 L-aspartate^{[1][2]}
- Appearance: Solid, off-white to light yellow powder^{[2][7]}
- Mechanism of Action: Pasireotide mimics the natural hormone somatostatin, binding to its receptors (SSTRs) to inhibit the secretion of various hormones, including Adrenocorticotrophic Hormone (ACTH) and Growth Hormone (GH).^{[3][6][8]} Its primary action is mediated through the inhibition of the adenylyl cyclase/cAMP signaling pathway.^[5]

Recommended Storage Conditions

To maintain the integrity and stability of Pasireotide L-aspartate, it is imperative to adhere to the following storage conditions for the lyophilized powder and reconstituted solutions.

Data Presentation: Storage Stability

The following tables summarize the recommended storage temperatures and durations to ensure the compound's stability.

Table 1: Storage of Lyophilized **Pasireotide L-aspartate Salt** Powder

Storage Temperature	Duration	Recommended For	Notes
-80°C	Up to 2 years	Long-term storage	Ideal for preserving integrity over extended periods.[2][6]
-20°C	Up to 3 years	Long-term storage	An effective alternative for long-term storage.[1][4][9]
Room Temperature	Shipping Only	Short-term transit	Stable for shipping purposes; transfer to recommended cold storage upon receipt.[1][2][4]

General Guidelines for Powder Storage:

- Store in a tightly sealed container.[7][10]
- Protect from moisture and direct light.[2][9][11]
- Keep in a well-ventilated area.[7]

Table 2: Storage of Reconstituted Pasireotide L-aspartate Solutions

Storage Temperature	Duration	Recommended For	Notes
-80°C	Up to 1 year	Long-term solution storage	The preferred temperature for storing stock solutions. [1] [4] [9]
-20°C	Up to 1 month	Short-term solution storage	Suitable for working aliquots that will be used within a month. [2] [4] [6] [12]
4°C	Up to 1 week	Frequent use	For solutions that will be used repeatedly within a short timeframe. [1]

General Guidelines for Solution Storage:

- It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Store in tightly sealed vials.
- Protect from light.

Experimental Protocols

Protocol for Safe Handling and Personal Protection

Due to the potent biological activity of Pasireotide, strict safety protocols must be followed.

- Engineering Controls: Handle the powder exclusively in a well-ventilated area, preferably within a chemical fume hood or a ventilated balance enclosure.[\[7\]](#) Ensure safety showers and eyewash stations are readily accessible.[\[7\]](#)
- Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side shields.^[7]
- Hand Protection: Use compatible protective gloves (e.g., nitrile).^[7]
- Body Protection: Wear a lab coat or impervious clothing.^[7]
- Respiratory Protection: When handling significant quantities of powder outside of a contained system, a suitable respirator is required.^[7]
- Handling: Avoid creating dust.^[7] Prevent contact with skin, eyes, and inhalation of the powder.^[7] Keep the compound away from strong acids/alkalis and strong oxidizing/reducing agents.^[7]

Protocol for Reconstitution of Pasireotide Powder

This protocol outlines the steps to prepare a stock solution from the lyophilized powder.

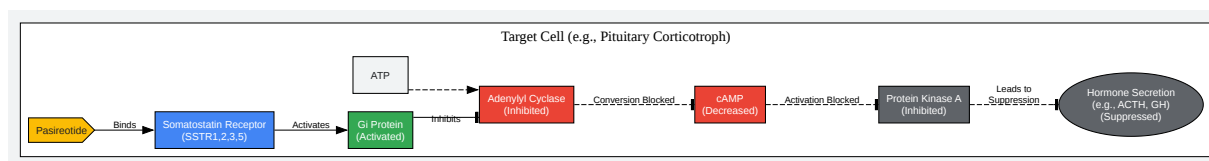
- Equilibration: Before opening, allow the vial of Pasireotide L-aspartate powder to equilibrate to room temperature for at least 30 minutes.^[13] This prevents condensation from forming on the powder.
- Solvent Selection: Choose an appropriate solvent based on experimental requirements. Common solvents include DMSO and sterile water.^[1] For in vivo studies, suspensions can be made using carriers like CMC-Na.^[4]
 - Note: When using DMSO, it is recommended to use a fresh, anhydrous grade, as absorbed moisture can reduce the solubility of the compound.^[4]
- Reconstitution:
 - Aseptically add the calculated volume of solvent to the vial.
 - To aid dissolution, sonication is recommended.^{[1][9]} Gently vortex until the powder is completely dissolved.
 - Example Concentration: To prepare a 10 mM stock solution in DMSO, add the appropriate volume of DMSO to the vial based on the molecular weight (1180.33 g/mol) and the amount of powder.

- Sterilization (for cell culture): If the reconstituted solution is intended for use in cell culture, sterilize it by passing it through a 0.22 μm syringe filter.[6]
- Storage: Aliquot the stock solution into sterile, single-use cryovials. Store immediately at -80°C or -20°C as outlined in Table 2.

Mandatory Visualizations

Pasireotide Signaling Pathway

The diagram below illustrates the primary mechanism of action for Pasireotide. Pasireotide binds to somatostatin receptors (SSTRs), which activates an inhibitory G-protein (Gi). This leads to the inhibition of adenylyl cyclase (AC), a reduction in cyclic AMP (cAMP) levels, and subsequent suppression of hormone secretion (e.g., ACTH, GH).

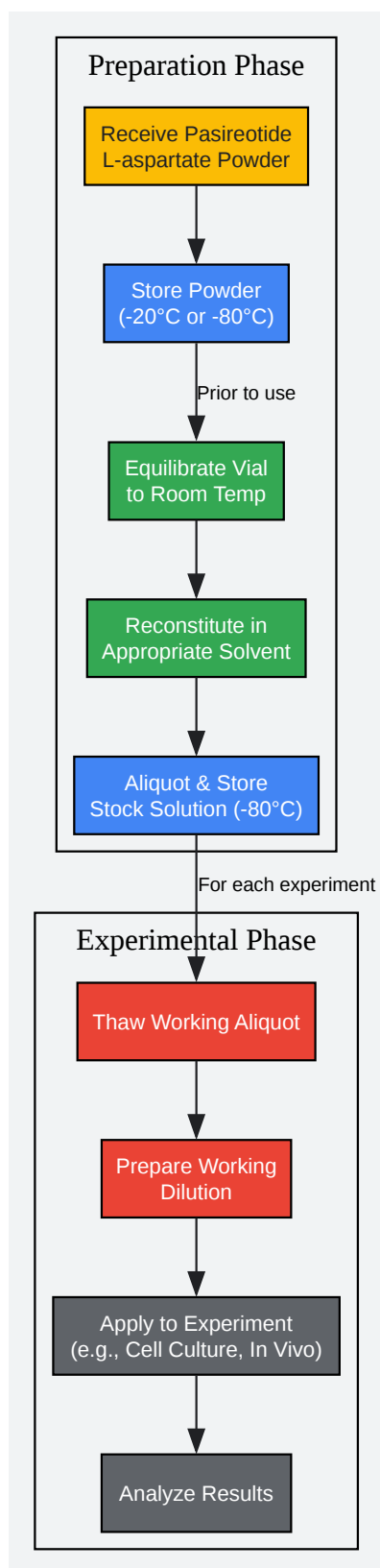


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Caption: Pasireotide's primary signaling cascade.

Experimental Workflow

This workflow diagram provides a logical sequence from receiving the compound to its application in an experiment.



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